

GHS Classification of 3-Methyl-2-hexanol: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Methyl-2-hexanol

Cat. No.: B1265668

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This guide provides a comprehensive overview of the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals for **3-Methyl-2-hexanol** (CAS No. 2313-65-7). It is intended for researchers, scientists, and professionals in drug development who handle this substance.

GHS Hazard Classification

3-Methyl-2-hexanol is classified based on its potential health hazards. The following table summarizes its GHS hazard classes and categories.

Hazard Class	Hazard Category
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 1
Specific Target Organ Toxicity (Single Exposure); Respiratory Tract Irritation	Category 3

Source: European Chemicals Agency (ECHA) C&L Inventory^[1]

GHS Label Elements

The GHS label for **3-Methyl-2-hexanol** includes specific pictograms, a signal word, hazard statements, and precautionary statements.

Pictograms:

Pictogram	Description
Corrosion	
Exclamation Mark	

Signal Word: Danger[1][2]

Hazard Statements:

Code	Statement
H315	Causes skin irritation.[1][2]
H318	Causes serious eye damage.[1][2]
H335	May cause respiratory irritation.[1][2]

Precautionary Statements:

The precautionary statements provide guidance on measures to prevent or minimize adverse effects resulting from exposure.

Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapours/spray.[1][2]
P264	Wash ... thoroughly after handling.[1][2]
P271	Use only outdoors or in a well-ventilated area.[1][2]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[1][2]
P302+P352	IF ON SKIN: Wash with plenty of water/...[1][2]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[1]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
P310	Immediately call a POISON CENTER/doctor/...
P312	Call a POISON CENTER/doctor/.../if you feel unwell.
P321	Specific treatment (see ... on this label).[1][2]
P332+P313	If skin irritation occurs: Get medical advice/attention.[2]
P362+P364	Take off contaminated clothing and wash it before reuse.[1][2]
P403+P233	Store in a well-ventilated place. Keep container tightly closed.[1]
P405	Store locked up.[1]
P501	Dispose of contents/container to ...[1]

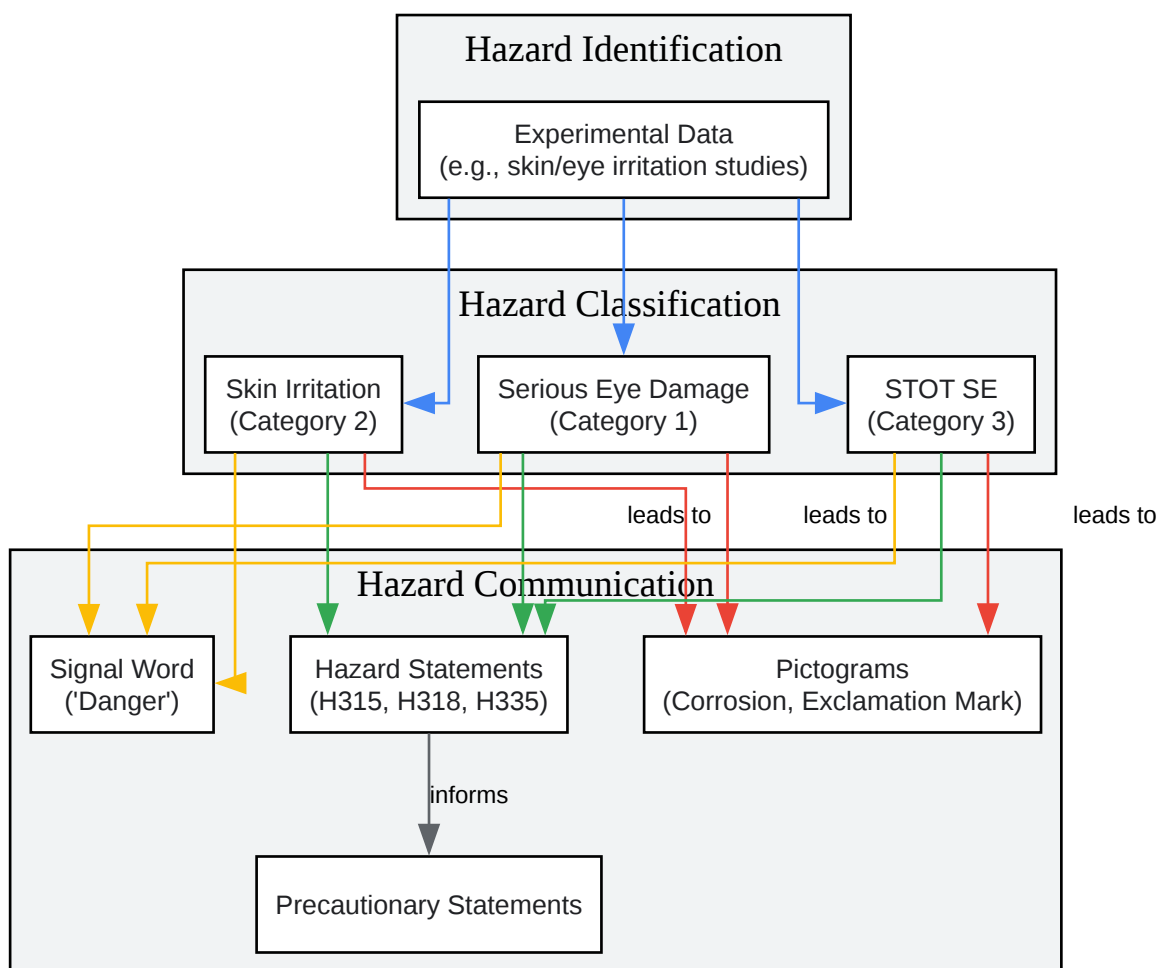
Experimental Protocols

The GHS classification is determined based on experimental data. While specific experimental protocols for **3-Methyl-2-hexanol** are not detailed in the readily available public information, the classification into the categories mentioned above is based on standardized tests recognized by regulatory bodies. These typically include:

- Skin Irritation/Corrosion: Tests, often using in vitro or in vivo models, to assess the potential of a substance to cause reversible or irreversible skin damage.
- Serious Eye Damage/Irritation: Studies to evaluate the potential for a substance to cause tissue damage in the eye or serious physical decay of vision.
- Specific Target Organ Toxicity (Single Exposure): Assessments, which may involve animal studies, to determine if a single exposure to the substance can cause specific, non-lethal, reversible or irreversible toxic effects on target organs.

GHS Hazard Communication Workflow

The following diagram illustrates the logical flow from hazard identification to the communication of those hazards on a chemical label.



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Caption: GHS Classification Workflow for **3-Methyl-2-hexanol**.

This guide summarizes the essential GHS classification information for **3-Methyl-2-hexanol**, providing a foundation for its safe handling and use in a professional research and development setting. For detailed safety protocols, always refer to the substance's specific Safety Data Sheet (SDS).

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References

- 1. 3-Methylhexan-2-ol | C₇H₁₆O | CID 16835 - PubChem [pubchem.ncbi.nlm.nih.gov]
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